

Metanilic acid CAS number and properties

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Compound of Interest

Compound Name: Metanilic acid

Cat. No.: B358948

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An In-depth Technical Guide to Metanilic Acid

CAS Number: 121-47-1

Metanilic acid, also known as 3-aminobenzenesulfonic acid, is a significant chemical intermediate with a wide range of applications, particularly in the synthesis of dyes and pharmaceuticals.^[1] This technical guide provides a comprehensive overview of its properties, synthesis, purification, and analytical methods for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Metanilic acid is a white to beige or light brown crystalline powder.^{[1][2]} It is an amphiprotic compound, capable of reacting with both acids and bases.^{[3][4]} It is slightly soluble in water and very slightly soluble in ethanol and ether, but soluble in alkalis and concentrated hydrochloric acid.^{[3][5]}

Quantitative Data Summary

The key physical and chemical properties of **metanilic acid** are summarized in the table below for easy reference.

Property	Value	Citations
CAS Number	121-47-1	[1][5]
Molecular Formula	C ₆ H ₇ NO ₃ S	[1]
Molar Mass	173.19 g/mol	[1]
Appearance	White, beige, or light brown crystalline powder	[1][2]
Density	1.69 g/cm ³	[1]
Melting Point	>300 °C (decomposes)	[1]
Solubility in Water	< 1 mg/mL at 22 °C	[1]
Acidity (pKa)	3.74 (in H ₂ O)	[1]
Refractive Index	1.5500 (estimate)	[3]

Applications in Research and Development

Metanilic acid is a crucial building block in organic synthesis. Its primary applications include:

- **Dye Manufacturing:** It serves as a key intermediate in the production of azo dyes, which are widely used in the textile, leather, and food industries.[1]
- **Pharmaceuticals:** **Metanilic acid** is essential for the synthesis of sulfa drugs, a class of antimicrobial agents.[1]
- **Chemical Synthesis:** It is used as a precursor in the synthesis of various organic compounds, including herbicides, pigments, and plasticizers.[1]
- **Research and Development:** In laboratory settings, it is utilized to explore new chemical reactions and synthetic pathways.[1] It has also been used in the development of novel glucose biosensors and in the synthesis of cytocompatible sulfonated polyanilines.[3][4]

Experimental Protocols

The following sections detail the methodologies for the synthesis, purification, and analysis of **metanilic acid**.

Synthesis of Metanilic Acid

The industrial synthesis of **metanilic acid** typically involves the sulfonation of nitrobenzene followed by the reduction of the resulting m-nitrobenzenesulfonic acid.^{[3][6]}

Protocol: Reduction of m-Nitrobenzenesulfonic Acid

This protocol is based on the common industrial method using iron filings for reduction.

- **Preparation:** In a round-bottom flask equipped with a mechanical stirrer and a reflux condenser, place a solution of m-nitrobenzenesulfonic acid in water.
- **Addition of Iron:** Gradually add iron filings to the solution while stirring vigorously. The reaction is exothermic and may require external cooling to maintain a controlled temperature.
- **Acidification:** Slowly add a dilute acid (e.g., hydrochloric acid) to the mixture to facilitate the reduction process.^[1]
- **Reaction Monitoring:** Monitor the reaction progress by testing for the disappearance of the nitro group.
- **Neutralization and Isolation:** Once the reduction is complete, neutralize the excess acid with an alkali. The resulting crude **metanilic acid** can be isolated by filtration.^[3]

Alternative reduction methods include catalytic hydrogenation using a palladium-on-carbon catalyst or electrolytic reduction.^{[7][8]}

Purification of Metanilic Acid

Crude **metanilic acid** can be purified by recrystallization to obtain a high-purity product suitable for pharmaceutical and dye manufacturing.^{[1][3]}

Protocol: Recrystallization from Water

- Dissolution: Dissolve the crude **metanilic acid** in a minimum amount of hot water in an Erlenmeyer flask.[3][9] The solution is photosensitive and should be handled in a semi-darkened room.[3]
- Hot Filtration (if necessary): If insoluble impurities are present, perform a hot gravity filtration to remove them.[9]
- Crystallization: Allow the hot, saturated solution to cool slowly to room temperature to form crystals. Subsequently, cool the flask in an ice bath to maximize crystal formation.[9][10]
- Collection: Collect the crystals by suction filtration using a Büchner funnel.[9]
- Washing: Wash the crystals with a small amount of cold water to remove any remaining soluble impurities.[9]
- Drying: Dry the purified crystals in a vacuum desiccator over a drying agent such as 90% H₂SO₄. [3]

Analytical Methods

High-performance liquid chromatography (HPLC) is a suitable method for the quantitative analysis of **metanilic acid**.

Protocol: HPLC Analysis

This protocol is adapted from a method for detecting **metanilic acid** in wastewater.[2]

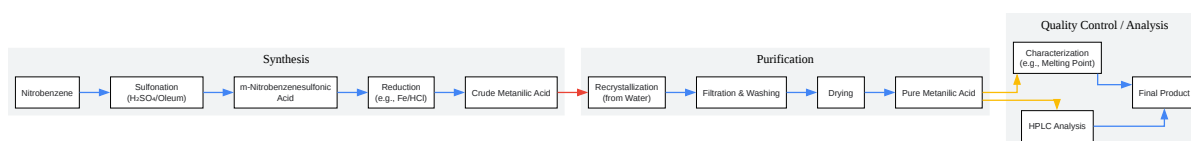
- Standard Preparation: Prepare a stock solution of **metanilic acid** (e.g., 1000 µg/mL) by dissolving a known weight of pure **metanilic acid** in a mixture of methanol and water (1:4 v/v). Prepare a series of calibration standards by diluting the stock solution with the initial mobile phase.[2]
- Sample Preparation: For solid samples, dissolve a known weight in the mobile phase. For liquid samples, dilute as necessary. Adjust the pH of aqueous samples to 4-6.[2]
- Chromatographic Conditions:
 - Column: C18 reverse-phase column.

- Mobile Phase: A gradient of methanol and a buffered aqueous solution (e.g., potassium dihydrogen phosphate with an ion-pairing agent like tetrabutylammonium bromide).[2]
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detector at a wavelength corresponding to the absorbance maximum of **metanilic acid**.
- Quantification: Construct a calibration curve by plotting the peak area of the standards against their concentration. Determine the concentration of **metanilic acid** in the sample by comparing its peak area to the calibration curve.

Visualizations

Logical Workflow for Metanilic Acid Production and Analysis

The following diagram illustrates the overall workflow from synthesis to analysis of **metanilic acid**.

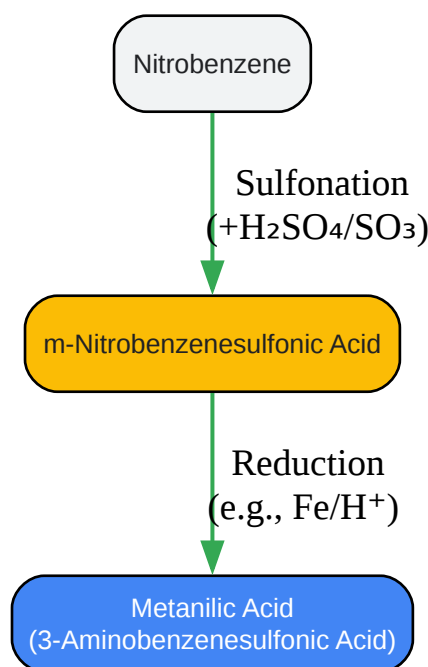


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Caption: Workflow for the synthesis, purification, and analysis of **metanilic acid**.

Conceptual Relationship in Synthesis

This diagram illustrates the key chemical transformations in the synthesis of **metanilic acid**.



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Caption: Key reaction steps in the synthesis of **metanilic acid**.

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References

- 1. theasengineers.com [theasengineers.com]
- 2. CN108896678A - The method for measuring the metanilic acid in sewage - Google Patents [patents.google.com]
- 3. Metanilic acid | 121-47-1 [chemicalbook.com]
- 4. Metanilic acid CAS#: 121-47-1 [m.chemicalbook.com]
- 5. Metanilic acid - Wikipedia [en.wikipedia.org]
- 6. Metanilic acid synthesis - chemicalbook [chemicalbook.com]

- 7. CN100404726C - Process for electrolytic reduction preparation of metanilic acid - Google Patents [patents.google.com]
- 8. CN101817766A - Method for preparing metanilic acid by catalyzing and hydrogenating 3-nitrobenzenesulfonic acid - Google Patents [patents.google.com]
- 9. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 10. people.chem.umass.edu [people.chem.umass.edu]
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